

# Essential Safety and Operational Guide for 5-(Trifluoromethoxy)isatin

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## Compound of Interest

Compound Name: 5-(Trifluoromethoxy)isatin

Cat. No.: B062976

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This guide provides crucial safety protocols and logistical information for handling **5-(Trifluoromethoxy)isatin** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and disposal of this chemical.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	169037-23-4	[1][2]
Molecular Formula	C9H4F3NO3	[1][3]
Molecular Weight	231.13 g/mol	[3][4]
Physical State	Solid	[3][5]
Appearance	Yellow - Orange	[5]
Melting Point	170 - 172 °C / 338 - 341.6 °F	[3][4]
Solubility	No information available	[3]

## Hazard Identification and First Aid

While **5-(Trifluoromethoxy)isatin** is not classified as a hazardous substance or mixture, it is crucial to handle it with care to avoid potential irritation and exposure.[5]

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [3][5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice/attention.[3][5]
Inhalation	Remove to fresh air. Get medical attention if you feel unwell.[3][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

## Personal Protective Equipment (PPE)

The following PPE is recommended to ensure the safe handling of **5-(Trifluoromethoxy)isatin**.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear safety glasses with side shields or goggles conforming to European Standard EN166 or OSHA's 29 CFR 1910.133.[1][3]
Hand Protection	Wear appropriate protective gloves. Inspect gloves before use and observe the permeability and breakthrough time provided by the supplier. [1]
Skin and Body Protection	Wear appropriate protective clothing and gloves to prevent skin exposure.[1][3]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is needed. [3]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's stability and prevent accidents.

- Handling: Handle in accordance with good industrial hygiene and safety practices.<sup>[1]</sup> Avoid contact with skin, eyes, or clothing, and prevent dust formation.<sup>[3]</sup> Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[1]</sup><sup>[3]</sup> Incompatible materials to avoid are strong oxidizing agents.<sup>[3]</sup>

## Accidental Release and Disposal

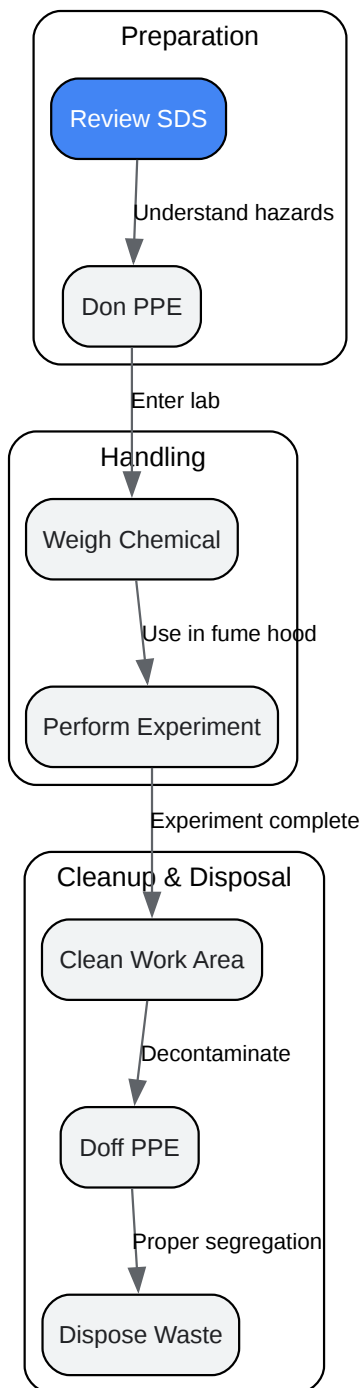
In the event of a spill, follow these procedures to mitigate exposure and properly dispose of the material.

- Accidental Release: For non-emergency personnel, control dust.<sup>[6]</sup> Ensure adequate ventilation.<sup>[3]</sup> Sweep up and shovel into suitable containers for disposal.<sup>[7]</sup> Avoid dust formation.<sup>[3]</sup>
- Disposal: Dispose of contents and container in accordance with local and national regulations.<sup>[5]</sup>

## Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **5-(Trifluoromethoxy)isatin** in a laboratory setting.

## Workflow for Safe Handling of 5-(Trifluoromethoxy)isatin

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## References

- 1. fishersci.es [fishersci.es]
- 2. calpaclab.com [calpaclab.com]
- 3. fishersci.com [fishersci.com]
- 4. ossila.com [ossila.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. carlroth.com [carlroth.com]
- 7. fishersci.com [fishersci.com]
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